

# Standard Operating Procedure for Handling and Storing Cinoxate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinoxate

Cat. No.: B143559

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## Introduction & Scope

This document provides a detailed standard operating procedure (SOP) for the safe handling and storage of **Cinoxate** (2-ethoxyethyl p-methoxycinnamate) in a laboratory setting. These guidelines are intended for researchers, scientists, and drug development professionals to minimize risks and ensure the integrity of the compound. **Cinoxate** is an organic compound formerly used as a UVB filter in sunscreens.[1][2][3] While its use in consumer products has diminished due to the availability of more effective and well-studied agents, it may still be used for research and development purposes.[1]

## Hazard Identification & Risk Assessment

**Cinoxate** is a slightly yellow, viscous liquid.[2] It is insoluble in water but miscible with alcohols, esters, and vegetable oils. Although comprehensive safety data is limited, it is prudent to handle **Cinoxate** with care, as with any laboratory chemical.

Potential Hazards:

- May cause skin and eye irritation upon direct contact.
- There are reports of photoallergic contact dermatitis associated with products containing **cinoxate**.
- Inhalation of vapors or aerosols may cause respiratory tract irritation.

- May be harmful if swallowed.
- Like other cinnamate esters, **Cinoxate** may undergo photodegradation when exposed to UV light.
- It may hydrolyze under acidic or alkaline conditions.

A thorough risk assessment should be conducted before commencing any work with **Cinoxate**.

## Personal Protective Equipment (PPE)

Standard laboratory PPE must be worn at all times when handling **Cinoxate**.

- Eye Protection: Tightly fitting safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and changed if contaminated.
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Not generally required if handled in a well-ventilated area or a fume hood. If aerosols may be generated and engineering controls are insufficient, a respirator may be necessary.

## Quantitative Data

The following table summarizes the key quantitative properties of **Cinoxate**.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>18</sub> O <sub>4</sub>	
Molar Mass	250.29 g/mol	
Melting Point	-25 °C	
Boiling Point	184-187 °C at 2 mmHg	
Density	1.102 g/cm <sup>3</sup>	
Water Solubility	Insoluble	
Miscibility	Alcohols, esters, vegetable oils	

## Experimental Protocols

### 5.1 General Handling Protocol

All handling of **Cinoxate** should be performed in a well-ventilated laboratory, preferably within a chemical fume hood.

- Preparation: Ensure the work area is clean and uncluttered. Assemble all necessary equipment and materials.
- Weighing: If working with the pure substance, accurately weigh the required amount in a tared, sealed container.
- Dispensing: Use appropriate tools (e.g., pipette, syringe) to transfer the liquid. Avoid splashing.
- Cleaning: Clean any spills immediately. Decontaminate the work surface after use.
- Waste Disposal: Dispose of all waste materials (including contaminated PPE) in accordance with local, state, and federal regulations.

### 5.2 Protocol for Preparing a **Cinoxate** Solution

This protocol outlines the steps to prepare a solution of **Cinoxate** in a suitable solvent (e.g., ethanol).

- **Solvent Selection:** Choose a solvent in which **Cinoxate** is miscible, such as ethanol.
- **Calculation:** Calculate the mass of **Cinoxate** required to achieve the desired concentration and volume of the solution.
- **Weighing:** In a chemical fume hood, accurately weigh the calculated mass of **Cinoxate** into a clean, dry volumetric flask.
- **Dissolution:** Add a small amount of the chosen solvent to the flask and swirl gently to dissolve the **Cinoxate**.
- **Dilution:** Once the **Cinoxate** is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
- **Mixing:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Labeling:** Label the flask clearly with the name of the compound, concentration, solvent, and date of preparation.
- **Storage:** Store the solution in a tightly sealed container under the recommended storage conditions.

## Storage and Stability

- **Storage Conditions:** Store **Cinoxate** in a tightly closed container in a cool, dry, and well-ventilated area. It is recommended to store it in a refrigerator. Store below 40°C, preferably between 15°C and 30°C.
- **Incompatibilities:** Avoid strong oxidizing agents. Keep away from acidic and alkaline conditions to prevent hydrolysis.
- **Light Sensitivity:** Protect from direct sunlight and UV radiation to prevent photodegradation.

## Spill and Emergency Procedures

## 7.1 Spills

- **Small Spills:** Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- **Large Spills:** Evacuate the area and prevent entry. Contact the appropriate environmental health and safety personnel.

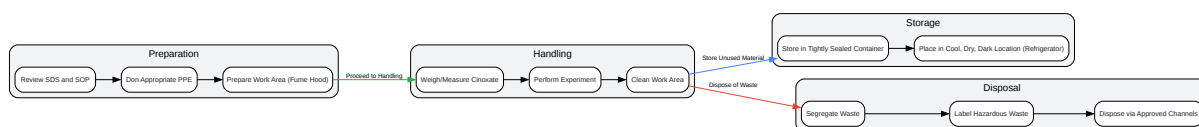
## 7.2 First Aid

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- **Inhalation:** Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Waste Disposal

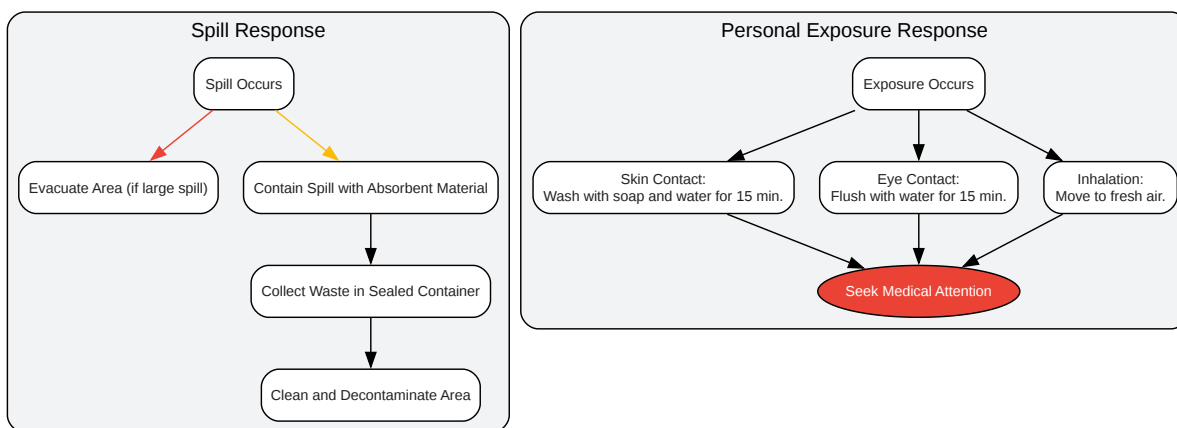
All **Cinoxate** waste, including empty containers and contaminated materials, should be disposed of as hazardous chemical waste in accordance with institutional and regulatory guidelines. Do not dispose of it down the drain.

## Visualizations



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Caption: Workflow for handling and storing **Cinoxate**.



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Caption: Emergency response protocol for **Cinoxate**.

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## References

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Address: 3281 E Guasti Rd

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Email: [info@benchchem.com](mailto:info@benchchem.com)

